

A Technical Overview of C.I. Vat Green 9: Molecular Properties and Synthesis

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Compound of Interest

Compound Name: **C.I. Vat Green 9**

Cat. No.: **B1584405**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth overview of **C.I. Vat Green 9**, a synthetic dye with applications in various industrial processes. This document elucidates its molecular characteristics, including noted discrepancies in its molecular formula and weight, and outlines a common manufacturing protocol.

Molecular Identity and Physicochemical Properties

C.I. Vat Green 9 is a complex organic molecule, classified as a violanthrone derivative.^[1] A notable point of contention in existing literature is the precise molecular formula and, consequently, the molecular weight of this compound. Multiple reputable sources report conflicting data, a critical consideration for any quantitative experimental design or analysis.

One commonly cited molecular formula is $C_{34}H_{14}N_2O_6$, corresponding to a molecular weight of 546.5 g/mol.^{[2][3]} Conversely, other sources identify the formula as $C_{34}H_{15}NO_4$, with a molecular weight of 501.49 g/mol.^{[1][4]} This discrepancy likely arises from different structural interpretations or the presence of derivatives. For research purposes, it is imperative to reference the specific CAS number (6369-65-9) and consult the certificate of analysis for the particular batch in use.

A summary of the reported quantitative data is presented below for direct comparison.

Property	Value (Source 1)	Value (Source 2)
Molecular Formula	$C_{34}H_{14}N_2O_6$ [2][3]	$C_{34}H_{15}NO_4$ [1][4]
Molecular Weight	546.5 g/mol [2][3]	501.49 g/mol [1][4]
CAS Number	6369-65-9 [1][2][3][4]	6369-65-9 [1][2][3][4]

Synthesis Protocol: Nitration of Violanthrone

The manufacturing of **C.I. Vat Green 9** can be achieved through the nitration of Dinaphtho[1,2,3-cd:3',2',1'-lm]perylene-5,10-dione, also known as violanthrone or purple anthrone (C.I. 59800). [1][5] A representative experimental protocol is detailed below.

Materials:

- Purple anthrone (C.I. 59800)
- 98% Nitric acid
- Chloroacetic acid or glacial acetic acid
- Ice water
- Hydrochloric acid
- Diffusing agent

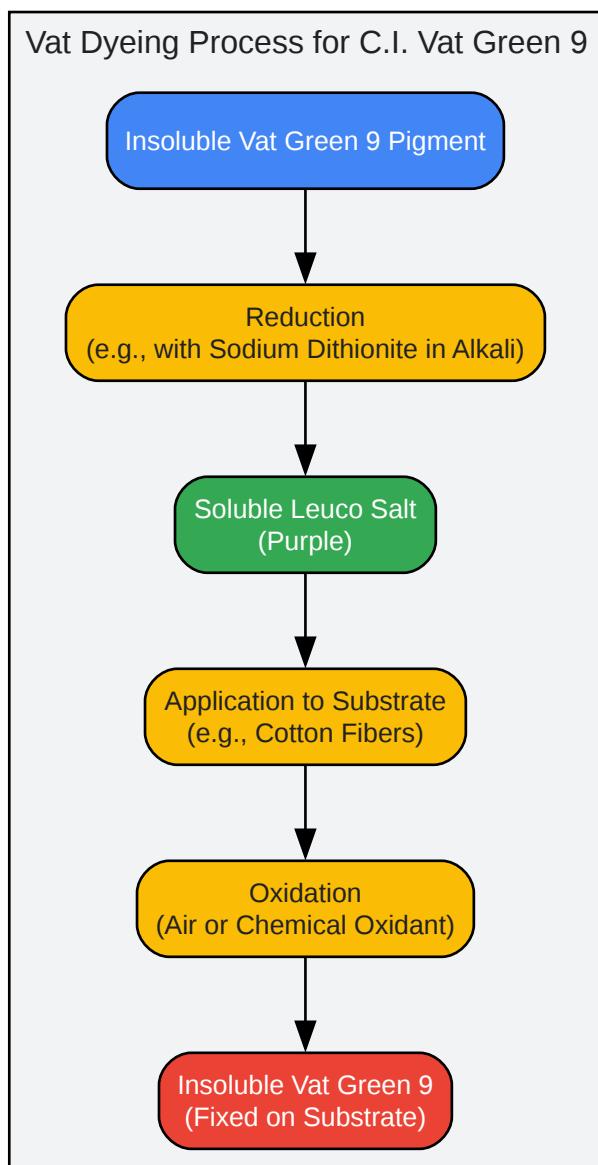
Procedure:

- Reaction Setup: In a suitable nitrification vessel, add 600 kg of chloroacetic acid mother liquor.
- Reactant Addition: Heat the mother liquor to 23-27°C and add 80 kg of purple anthrone. Stir the mixture for 30 minutes to ensure suspension.
- Nitration: Slowly add 80 kg of 98% nitric acid to the suspension. Maintain the temperature and continue the nitration reaction for 2 hours.

- Precipitation and Filtration: Upon completion of the reaction, transfer the mixture to ice water to dilute and precipitate the product. Filter the precipitate to isolate the crude product.
- Neutralization: Resuspend the filter cake and beat for 30 minutes. Neutralize the mixture with hydrochloric acid to a pH of 7-8.
- Washing: Filter the neutralized product and wash with water until the filtrate is neutral.
- Finishing: The resulting filter cake is then beaten, and a diffusing agent is added. The product is subsequently ground and dried to yield the final **C.I. Vat Green 9** dye.[5]

Application Workflow: Vat Dyeing Process

C.I. Vat Green 9 is a vat dye, meaning it is applied to a substrate in a soluble, reduced (leuco) form, and then oxidized to its insoluble, colored state to fix it to the fibers. This process ensures high fastness properties.



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Caption: Workflow of the vat dyeing process.

While **C.I. Vat Green 9** is primarily an industrial dye, its complex polycyclic aromatic structure and stability may present opportunities for investigation in materials science and photochemistry.^[2] However, its direct application in drug development is not documented. Professionals in this field should note its chemical properties and potential for derivatization in the context of developing novel functional molecules.

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